

Technical Monograph: Diethyl Benzyliminodiacetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethyl benzyliminodiacetate

CAS No.: 17136-37-7

Cat. No.: B092731

[Get Quote](#)

Executive Summary

Diethyl benzyliminodiacetate (CAS 17136-37-7) is a pivotal organonitrogen intermediate employed in the synthesis of complex chelating agents, peptidomimetics, and heterocyclic pharmaceutical scaffolds. Functioning primarily as a protected form of N-benzyliminodiacetic acid (BIDA), it serves as a versatile "switch" in organic synthesis: stable enough to undergo peripheral modifications yet reactive enough to facilitate cyclization (e.g., to diketopiperazines) or hydrolysis to tridentate ligands. This guide delineates its physicochemical profile, synthetic pathways, and critical applications in drug discovery and materials science.

Part 1: Chemical Identity & Physical Characterization

Nomenclature & Identifiers

- IUPAC Name: Diethyl 2,2'-(benzylazanediyl)diacetate
- Synonyms: N-Benzyliminodiacetic acid diethyl ester; Ethyl 2-[benzyl(2-ethoxy-2-oxoethyl)amino]acetate

- CAS Number: 17136-37-7
- Molecular Formula: C₁₅H₂₁NO₄
- Molecular Weight: 279.33 g/mol

Physicochemical Constants

The following data represents the standard reference values for research-grade material (>97% purity).

Property	Value	Condition / Note
Physical State	Liquid / Oil	Colorless to pale yellow
Boiling Point	324–325 °C	@ 760 mmHg (Extrapolated)
Density	1.076 g/mL	@ 25 °C
Refractive Index	1.4930	Standard reference
Solubility	Soluble	CHCl ₃ , Ethanol, EtOAc, DMF
Solubility	Insoluble/Low	Water (Lipophilic ester)
Flash Point	>110 °C	Estimated

Spectroscopic Signature[3]

- ¹H NMR (250 MHz, CDCl₃): Diagnostic signals include the aromatic multiplet (δ 7.31–7.22, 5H), the quartet of the ethyl ester (δ 4.13, 4H), the singlet of the benzylic methylene (δ 3.89, 2H), and the singlet of the acetate methylenes (δ 3.52, 4H) [1].[1]
- IR (NaCl): Key absorbances at 1737 cm⁻¹ (ester C=O) and 1604 cm⁻¹ (aromatic C=C).

Part 2: Synthetic Pathways & Mechanism

The synthesis of **diethyl benzyliminodiacetate** is a classic example of nucleophilic substitution (N-alkylation), where the nucleophilicity of the amine is exploited to displace a halide from an

-haloester.

Core Synthesis Protocol

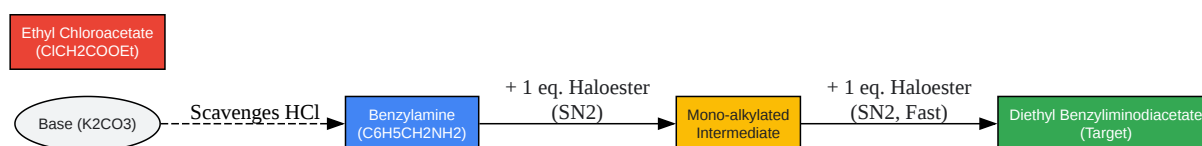
Reaction: Benzylamine + 2 equiv. Ethyl Bromoacetate

Diethyl Benzyliminodiacetate

- Reagents: Benzylamine (1.0 eq), Ethyl bromoacetate or Ethyl chloroacetate (2.1 eq), Potassium Carbonate (K_2CO_3 , 2.5 eq).
- Solvent: DMF (N,N-Dimethylformamide) or Ethanol.
- Conditions: Heating at 60–80 °C for 4–12 hours.
- Mechanism: The reaction proceeds via a double

mechanism. The primary amine (benzylamine) attacks the first equivalent of alkyl halide to form the secondary amine intermediate, which is more nucleophilic than the starting material, rapidly reacting with the second equivalent to form the tertiary amine product.

Synthetic Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-wise alkylation pathway for the synthesis of **Diethyl benzyliminodiacetate**.

Part 3: Reactivity Profile & Applications

Diethyl benzyliminodiacetate is not merely an end-product but a "branching point" molecule. Its reactivity is defined by three functional centers: the benzyl group (removable protecting group), the tertiary nitrogen (basic/nucleophilic), and the ester groups (electrophilic).

Hydrolysis to Chelating Ligands

The most common application is the generation of N-Benzyliminodiacetic acid (BIDA).

- Protocol: Reflux with 6N HCl or NaOH/MeOH followed by acidification.
- Utility: BIDA is a tridentate ligand (NO_2) capable of forming stable complexes with transition metals (Cu^{2+} , Ni^{2+}) and radiometals (Tc-99m) for imaging applications.

Cyclization to Diketopiperazines

In peptidomimetic research, the compound undergoes self-cyclization or reaction with other amino esters to form 2,5-diketopiperazines (cyclic dipeptides).

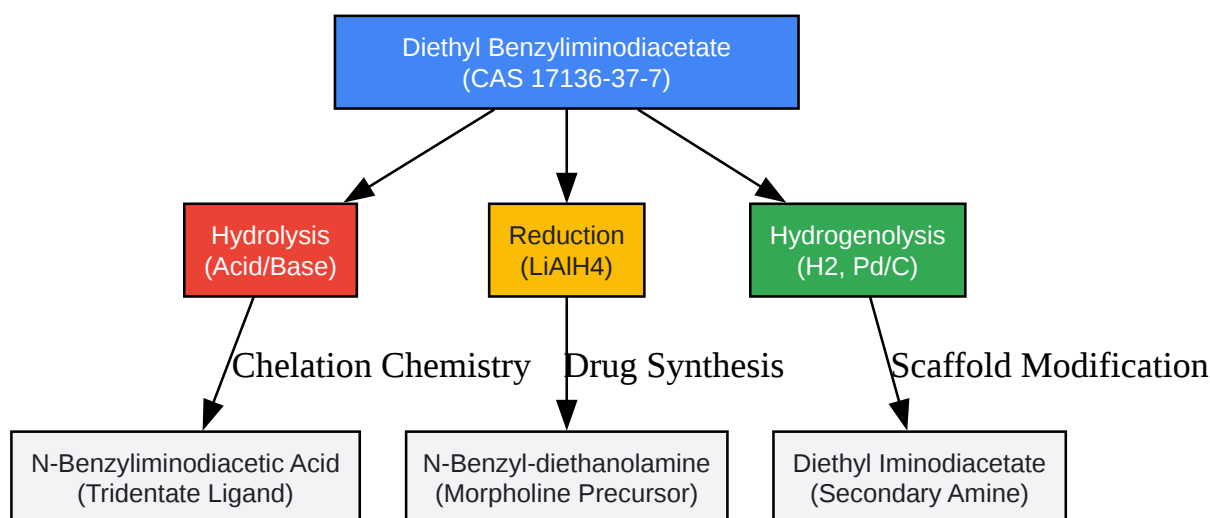
- Method: Microwave irradiation or thermal reflux in high-boiling solvents (e.g., toluene/xylene).
- Significance: These scaffolds are privileged structures in medicinal chemistry, often exhibiting antifungal and antiviral properties [1].

Reduction to Morpholine Precursors

Reduction of the ester functionalities yields amino-diols, which are precursors to morpholines.

- Reagent: Lithium Aluminum Hydride (LiAlH_4) or LiAlD_4 (for deuterated analogs).
- Product: N-Benzyl-diethanolamine.
- Application: Synthesis of deuterated drugs (e.g., Linezolid analogs) where the morpholine ring is a critical pharmacophore [2].

Reactivity Logic Map



[Click to download full resolution via product page](#)

Figure 2: Divergent synthetic utility of **Diethyl benzyliminodiacetate**.

Part 4: Safety & Handling (Prudent Practices)

While specific SDS data for CAS 17136-37-7 is limited, its structural class (amino esters) and precursors dictate the following safety protocols.

Hazard Identification (Inferred)

- Skin/Eye Irritation: Likely causes skin irritation and serious eye irritation (Category 2A/2B).
- Respiratory: Inhalation of mists may cause respiratory tract irritation.
- Sensitization: Potential skin sensitizer due to the benzylic amine moiety.

Handling Protocol

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves (0.11 mm min. thickness), safety goggles, and lab coat.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent slow oxidation or hydrolysis.

- Spill Management: Absorb with inert material (vermiculite/sand) and dispose of as hazardous organic waste.

References

- López-Cobeñas, A., Cledera, P., Sanchez, J. D., & Menéndez, J. C. (2005). Microwave-Assisted Synthesis of 2,5-Piperazinediones under Solvent-Free Conditions. *Synthesis*, 2005(19), 3412–3422.[2] [Link](#)
- Masson, E., et al. (2013).[3] Synthesis of deuterated morpholine derivatives. U.S. Patent No. 8,354,557. Washington, DC: U.S. Patent and Trademark Office. [Link](#)
- PubChem.[4] (n.d.). **Diethyl benzyliminodiacetate** (Compound).[2][5] National Center for Biotechnology Information. Retrieved from [Link](#)
- ChemicalBook.[2][6][7] (n.d.). **Diethyl benzyliminodiacetate** Properties and Suppliers. Retrieved from [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Acetamidomalonic acid diethyl ester | C₉H₁₅NO₅ | CID 14041 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Diethyl benzylmalonate | 607-81-8 [chemicalbook.com]
- 7. Diethyl butylmalonate | C₁₁H₂₀O₄ | CID 67244 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Monograph: Diethyl Benzyliminodiacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092731/docs#technical-monograph-diethyl-benzyliminodiacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)